

5,7-Dihydroxychromone: A Reference Standard for Chromatographic Applications

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Compound of Interest

Compound Name: 5,7-Dihydroxychromone

Cat. No.: B1664638

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Introduction

5,7-Dihydroxychromone (CAS No. 31721-94-5), a naturally occurring chromone found in various plants such as peanut shells, is recognized for its antioxidant and neuroprotective properties. In the realm of analytical chemistry, its well-defined chemical structure and stability make it an excellent reference standard for the development and validation of chromatographic methods. These methods are crucial for the quantification of **5,7-dihydroxychromone** in complex matrices, including plant extracts and pharmaceutical formulations, and for quality control purposes. This document provides detailed application notes and protocols for the use of **5,7-Dihydroxychromone** as a reference standard in High-Performance Liquid Chromatography (HPLC).

Physicochemical Properties of 5,7-Dihydroxychromone

A comprehensive understanding of the physicochemical properties of a reference standard is fundamental for method development.

Property	Value
Molecular Formula	C ₉ H ₆ O ₄
Molecular Weight	178.14 g/mol
Appearance	Light yellow crystalline solid
Melting Point	272-273 °C
Solubility	Soluble in methanol and DMSO
UV max (in Methanol)	251, 258, 296 nm ^[1]

Application Note: Quantification of 5,7-Dihydroxychromone in Peanut Shell Extract using HPLC-UV

This section outlines a validated High-Performance Liquid Chromatography (HPLC) method for the quantification of **5,7-Dihydroxychromone** in peanut shell extracts. The method is demonstrated to be specific, accurate, and precise, making it suitable for routine quality control analysis.

Chromatographic Conditions

A reversed-phase HPLC method with UV detection was developed to achieve optimal separation and quantification of **5,7-dihydroxychromone**.

Parameter	Condition
Instrument	HPLC system with UV/Vis Detector
Column	C18, 5 μ m, 4.6 x 250 mm
Mobile Phase	Acetonitrile: 0.1% Formic Acid in Water (Gradient)
Flow Rate	1.0 mL/min
Injection Volume	20 μ L
Column Temperature	25 $^{\circ}$ C
Detection Wavelength	254 nm
Retention Time	Approximately 12.4 minutes[2]

Method Validation Summary

The developed HPLC method was validated according to the International Council for Harmonisation (ICH) guidelines.

Validation Parameter	Result
Linearity Range	1 - 100 μ g/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.2 μ g/mL
Limit of Quantification (LOQ)	0.6 μ g/mL
Accuracy (Recovery)	98.5% - 101.2%
Precision (%RSD)	< 2%

Experimental Protocols

Detailed protocols for the preparation of solutions and samples are provided below to ensure reproducible results.

Preparation of Standard Solutions

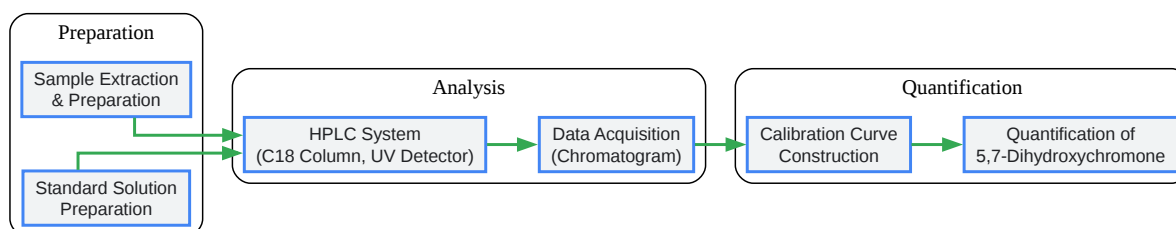
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **5,7-Dihydroxychromone** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with methanol to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation (Peanut Shell Extract)

- Extraction: Grind dried peanut shells into a fine powder. Macerate 1 g of the powder with 20 mL of methanol for 24 hours at room temperature.
- Filtration: Filter the extract through a 0.45 µm syringe filter to remove particulate matter.
- Dilution: Dilute the filtered extract with methanol to bring the concentration of **5,7-Dihydroxychromone** within the validated linearity range. A typical dilution factor is 1:10.

HPLC Analysis Workflow

The following diagram illustrates the workflow for the HPLC analysis of **5,7-Dihydroxychromone**.

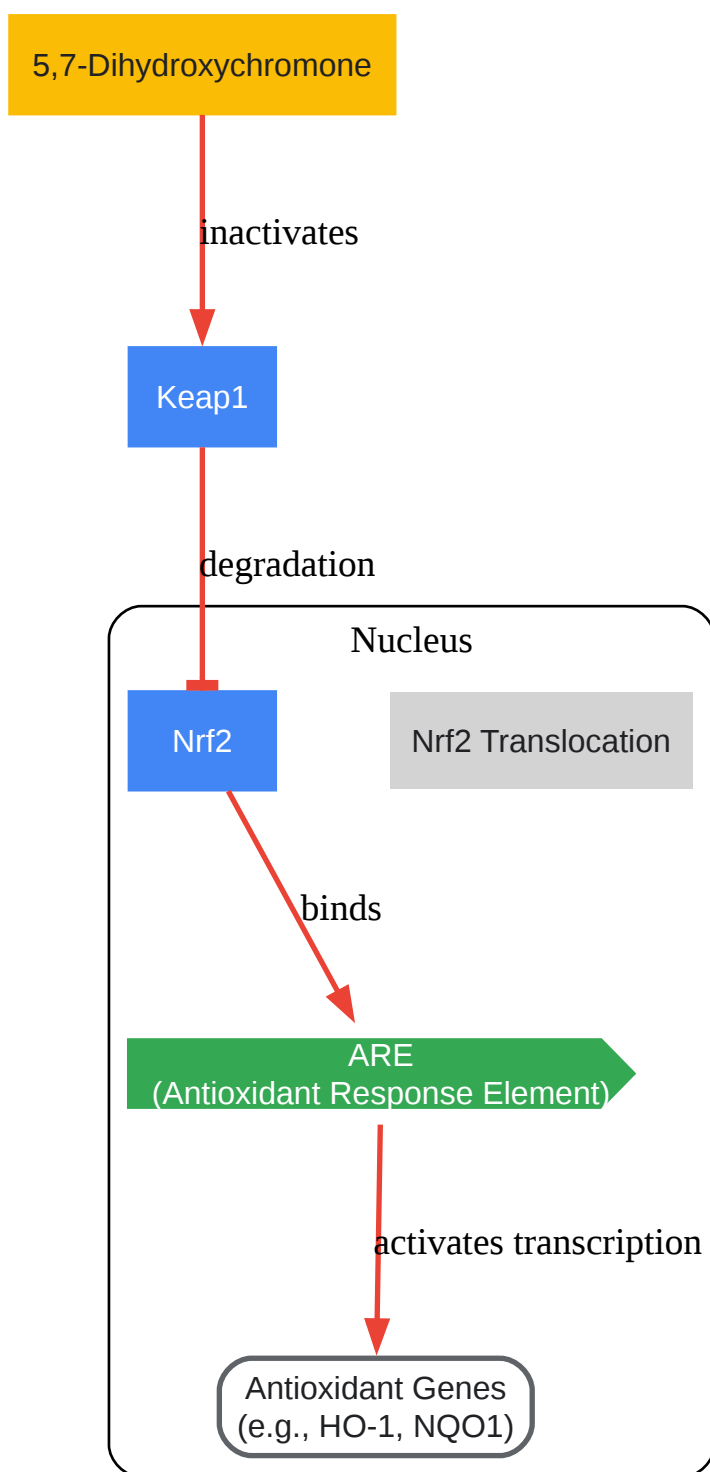


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Caption: Workflow for the HPLC analysis of **5,7-Dihydroxychromone**.

Signaling Pathway Context: Neuroprotective Action

5,7-Dihydroxychromone has been reported to exert neuroprotective effects through the activation of the Nrf2/ARE signaling pathway. Understanding this pathway can be relevant for researchers in drug development.



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Caption: Nrf2/ARE signaling pathway activated by **5,7-Dihydroxychromone**.

Conclusion

5,7-Dihydroxychromone serves as a reliable and stable reference standard for chromatographic analysis. The provided HPLC method offers a robust and validated protocol for its quantification in complex matrices. Researchers and drug development professionals can utilize these application notes and protocols for quality control, stability studies, and pharmacokinetic analyses involving **5,7-Dihydroxychromone**.

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References

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- 2. openaccessjournals.com [openaccessjournals.com]
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